

Essential Safety and Operational Guide for 2,2-Diethyloxirane

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Compound of Interest

Compound Name: 2,2-Diethyloxirane

Cat. No.: B1346503

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This document provides immediate and essential safety protocols, operational plans, and disposal procedures for handling **2,2-Diethyloxirane** (CAS: 1192-17-2). As a member of the epoxide class, this compound is a reactive and flammable liquid that necessitates stringent safety measures to mitigate risks in a laboratory setting. Adherence to these guidelines is critical for ensuring personnel safety and regulatory compliance.

Immediate Safety and Hazard Information

2,2-Diethyloxirane is classified as a highly flammable liquid and vapor. It is known to cause skin and eye irritation and may lead to skin sensitization upon repeated contact. Inhalation of its vapors may also cause respiratory irritation. Due to its chemical structure as a cyclic ether, there is a potential for the formation of explosive peroxides, especially when exposed to air and light over time.

Emergency Contact Information: In case of an emergency, immediately contact your institution's Environmental Health and Safety (EHS) department and local emergency services.

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent exposure through inhalation, skin contact, and eye contact. The following table summarizes the required PPE for handling **2,2-Diethyloxirane**.

PPE Category	Specification	Rationale
Eye & Face Protection	Chemical splash goggles compliant with ANSI Z87.1 standards. A face shield should be worn over goggles when handling larger quantities or when there is a significant splash hazard.	Protects eyes and face from splashes and vapors.
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene). Consult the glove manufacturer's compatibility chart for specific breakthrough times.	Prevents direct skin contact with the chemical.
Body Protection	A flame-retardant lab coat or a 100% cotton lab coat must be worn. Long pants and closed-toe shoes are required at all times.	Protects against accidental spills and splashes.
Respiratory Protection	All handling of 2,2-Diethyloxirane must be conducted in a certified chemical fume hood. If there is a potential for exposure outside of a fume hood, a NIOSH-approved respirator with an organic vapor cartridge is required.	Minimizes the inhalation of flammable and potentially harmful vapors.

Quantitative Hazard Data

The following table summarizes key quantitative data for **2,2-Diethyloxirane**. This information is essential for conducting a thorough risk assessment before beginning any experimental work.

Property	Value	Source
CAS Number	1192-17-2	PubChem[1]
Molecular Formula	C ₆ H ₁₂ O	PubChem[1]
Molecular Weight	100.16 g/mol	PubChem[1]
Boiling Point	106.1 °C at 760 mmHg	ChemNet
Flash Point	10.4 °C	ChemNet
Vapor Pressure	33.4 mmHg at 25 °C	ChemNet

Occupational Exposure Limits (OELs) for **2,2-Diethyloxirane** have not been established by major regulatory bodies. In the absence of specific limits, it is crucial to handle this compound with engineering controls and PPE to minimize exposure to the lowest achievable levels.

Operational Plan: Step-by-Step Handling Procedures

Adherence to a strict operational plan is crucial for the safe handling of **2,2-Diethyloxirane**.

1. Preparation and Engineering Controls:

- Ventilation: All manipulations involving **2,2-Diethyloxirane** must be performed inside a certified chemical fume hood to control vapor exposure.[2]
- Ignition Sources: Eliminate all potential ignition sources from the work area, including open flames, hot plates, and non-intrinsically safe electrical equipment.[2]
- Static Discharge: Ensure all metal containers and equipment are properly grounded during the transfer of the liquid to prevent the buildup of static electricity.
- Emergency Equipment: Verify that a safety shower, eyewash station, and a fire extinguisher appropriate for flammable liquids (e.g., dry chemical or CO₂) are readily accessible and in good working order.[3]

2. Chemical Handling:

- Wear all required PPE as specified in the table above.

- Before use, carefully inspect the container for any signs of peroxide formation, such as crystal formation or discoloration. If peroxides are suspected, do not handle the container and contact your EHS department immediately.
- When transferring the liquid, pour slowly to minimize splashing and the generation of vapors.
- Keep the container tightly closed when not in use.

3. Storage:

- Store **2,2-Diethyloxirane** in a cool, dry, and well-ventilated area designated for flammable liquids.
- Keep containers away from heat, sparks, open flames, and direct sunlight.
- Store away from strong oxidizing agents, acids, and bases.
- Label all containers with the chemical name, hazard information, date of receipt, and date of opening.

Disposal Plan

The disposal of **2,2-Diethyloxirane** and its contaminated materials must be handled as hazardous waste.

1. Waste Collection:

- Collect all waste containing **2,2-Diethyloxirane**, including contaminated lab supplies (e.g., pipette tips, gloves, absorbent materials), in a designated and clearly labeled hazardous waste container.^[4]
- The waste container must be compatible with the chemical and have a secure, tight-fitting lid.
- Do not mix **2,2-Diethyloxirane** waste with other incompatible waste streams.

2. Waste Storage:

- Store the hazardous waste container in a designated satellite accumulation area within the laboratory.
- The storage area should be away from ignition sources and general work areas.

3. Waste Disposal:

- Arrange for the pickup and disposal of the hazardous waste through your institution's EHS department or a certified hazardous waste disposal vendor.^[5]

- Follow all local, state, and federal regulations for the disposal of flammable and reactive chemical waste.[5]

Emergency Procedures

In the event of an emergency, follow these procedures and report the incident to your supervisor and EHS department.

Spill Response:

- Small Spill (contained within a fume hood):
 - Alert personnel in the immediate area.
 - Wearing appropriate PPE, absorb the spill with an inert absorbent material (e.g., vermiculite, sand, or commercial sorbent pads).
 - Collect the contaminated absorbent material using non-sparking tools and place it in a sealed, labeled hazardous waste container.[6]
 - Clean the spill area with soap and water.
- Large Spill (outside of a fume hood):
 - Evacuate the immediate area and alert others.
 - If it is safe to do so, eliminate all ignition sources.
 - Close the doors to the affected area to contain the vapors.
 - Activate the fire alarm if there is a significant fire risk.
 - Contact your institution's emergency response team and EHS department.

First Aid:

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes and remove contaminated clothing. Seek medical attention.[7]

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.[\[7\]](#)
- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek medical attention.[\[6\]](#)
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.[\[7\]](#)

Visual Workflow for Handling and Disposal

The following diagram illustrates the key decision points and steps for the safe handling and disposal of **2,2-Diethyloxirane**.



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Caption: Workflow for the safe handling and disposal of **2,2-Diethyloxirane**.

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